

Application Notes and Protocols for CHIR99021 in Organoid Culture Systems

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Compound of Interest

Compound Name: *Triletide*

Cat. No.: *B1681576*

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A Note on the Topic: Initial searches for "**Triletide**" in the context of organoid culture did not yield any specific results, suggesting it may not be a standard reagent in this field. Therefore, these application notes focus on CHIR99021, a well-characterized and widely used small molecule that is critical for the culture of numerous organoid types. CHIR99021 is a potent activator of the Wnt signaling pathway, a fundamental pathway in organoid development.

Application Notes

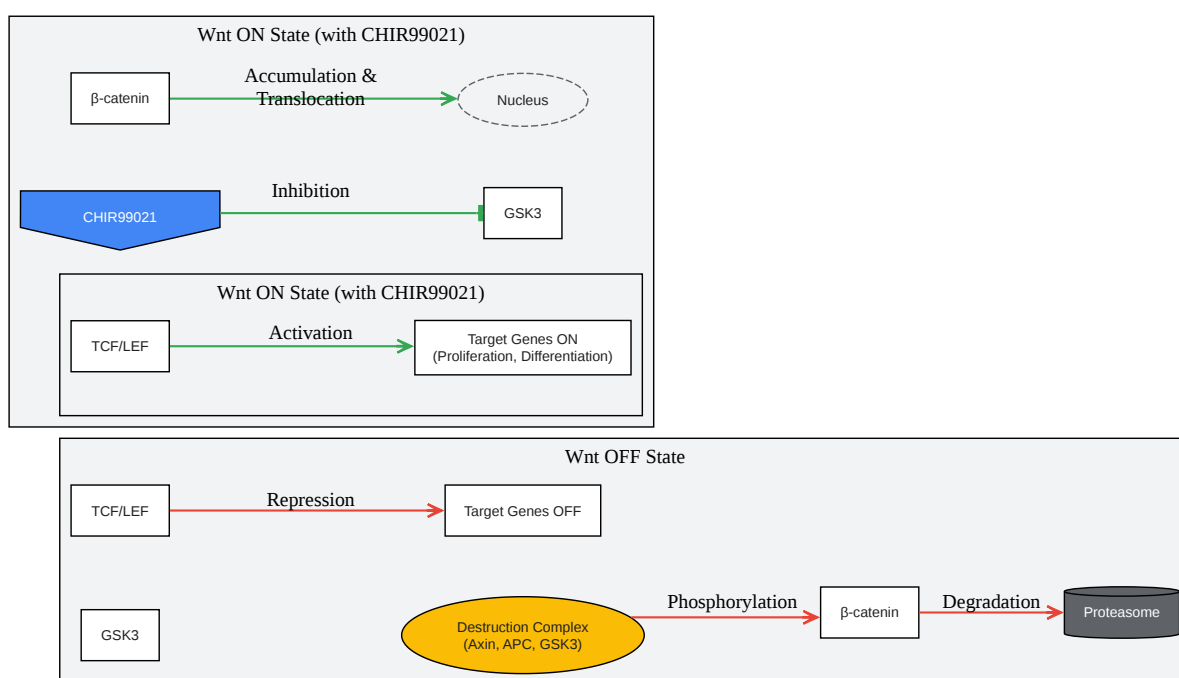
Introduction

CHIR99021 is an aminopyrimidine derivative that functions as a highly selective and potent inhibitor of glycogen synthase kinase 3 (GSK3 α and GSK3 β)[1][2][3]. By inhibiting GSK3, CHIR99021 effectively activates the canonical Wnt/ β -catenin signaling pathway[1][2][4]. This pathway is crucial for the self-renewal of stem cells and the differentiation of various cell lineages, making CHIR99021 an essential component in many organoid culture media[1][5]. It is utilized in the generation and maintenance of a wide range of organoids, including but not limited to intestinal, cerebral, and lung organoids[6][7][8].

Mechanism of Action

In the absence of Wnt signaling, a destruction complex, which includes GSK3, phosphorylates β -catenin, targeting it for ubiquitination and subsequent degradation by the proteasome. The Wnt signaling pathway is activated when Wnt ligands bind to their receptors, leading to the inhibition of the destruction complex. CHIR99021 mimics this effect by directly inhibiting GSK3

activity[1][2]. This inhibition prevents the phosphorylation and degradation of β -catenin, which then accumulates in the cytoplasm and translocates to the nucleus. In the nucleus, β -catenin acts as a co-activator for TCF/LEF transcription factors, leading to the expression of Wnt target genes that regulate cell proliferation, differentiation, and survival[1][2][9].



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Diagram 1: Wnt Signaling Pathway Modulation by CHIR99021.

Applications in Organoid Culture

- **Maintenance of Stemness:** CHIR99021 is frequently used to maintain the self-renewal and pluripotency of embryonic stem cells (ESCs) and induced pluripotent stem cells (iPSCs) by enhancing Wnt/ β -catenin signaling. This helps in establishing high-quality, undifferentiated cell populations for organoid generation[1].
- **Directed Differentiation:** By modulating the concentration and timing of CHIR99021 application, researchers can guide the differentiation of stem cells into specific lineages. For example, it is used to induce endoderm differentiation from human ESCs, a critical step for generating gastrointestinal organoids[5].
- **Enhanced Organoid Growth and Survival:** In some organoid models, such as cerebral organoids, low concentrations of CHIR99021 have been shown to increase organoid size and reduce the necrotic core by promoting cell survival and proliferation[6][10].
- **Lineage Specification:** The dose-dependent effects of CHIR99021 can be leveraged to enrich for specific cell types within organoids. For instance, in cerebral organoid development, different concentrations of CHIR99021 can alter the balance between neuroepithelial cells, neural progenitors, and neurons[6][10][11].

Quantitative Data Summary

The effects of CHIR99021 are often dose-dependent. The following tables summarize quantitative data from studies on cerebral and intestinal organoids.

Table 1: Dose-Dependent Effects of CHIR99021 on Cerebral Organoid Development at Day 35[11][12][13]

Concentration	Average Organoid Size (Area Unit \pm SEM)	Effect on Proliferation (KI67+)	Effect on Apoptosis (c-Cas3+)
DMSO (Control)	5.856 \pm 0.7229	Baseline	Baseline
1 μ M CHIR99021	9.472 \pm 0.8797	Increased (1.5-fold) [11][14]	Decreased (1.3-fold) [11]
10 μ M CHIR99021	3.294 \pm 0.3062	Decreased (1.6-fold) [11]	Decreased (3-fold)[11]
50 μ M CHIR99021	Failed to grow	-	-

Table 2: Effect of CHIR99021 on Cerebral Organoid Cell Population Markers[6][11]

Marker	Cell Type	Effect of 1 μ M CHIR99021	Effect of 10 μ M CHIR99021
SOX2	Neural Progenitor Cells	Increased (1.5-fold)	Decreased (1.9-fold)
PAX6	Neural Progenitor Cells	Increased (1.8-fold)	Decreased (2-fold)
BLBP	Radial Glia	Increased (2.1-fold)	-
E-cadherin	Neuroepithelium	No significant change	Increased (1.8 to 92-fold)
DCX	Neurons	No significant change	Decreased (7.8-fold)

Table 3: Effect of CHIR99021 on Intestinal Spheroid (InSexp) Growth[15]

Concentration	Relative Fold Change in Cell Number (Day 4)
0 μ M CHIR99021	~1.5
0.1 μ M CHIR99021	~2.5
1 μ M CHIR99021	~3.5
10 μ M CHIR99021	~1.0

Experimental Protocols

Protocol 1: Preparation of CHIR99021 Stock Solution

This protocol is for preparing a 10 mM stock solution of CHIR99021 in DMSO.

Materials:

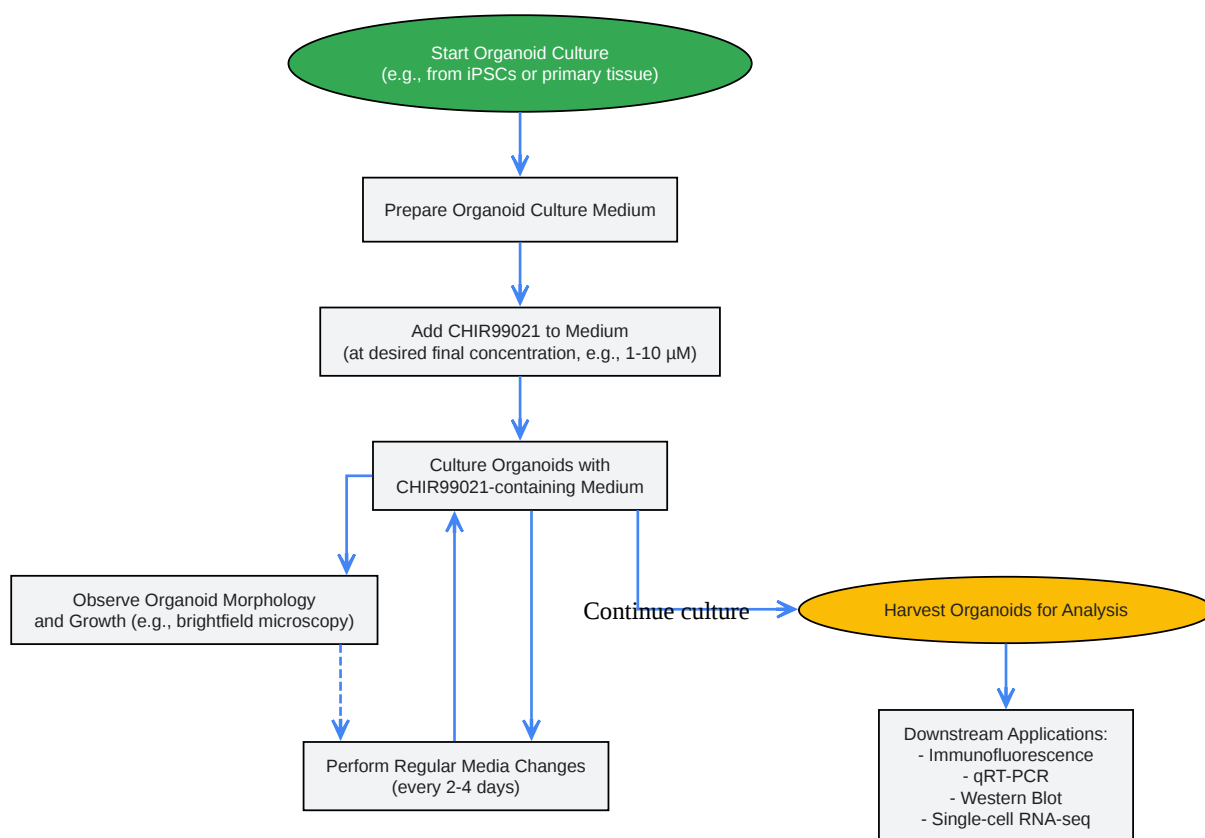
- CHIR99021 powder (MW: 465.34 g/mol)
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes

Procedure:

- To prepare a 10 mM stock solution from 2 mg of CHIR99021, add 429.8 μ L of pure DMSO to the vial[1].
- To aid in solubilization, the mixture can be warmed to 37°C for 3-5 minutes[1].
- Vortex briefly to ensure the powder is fully dissolved.
- Prepare single-use aliquots to avoid repeated freeze-thaw cycles[1].
- Store the aliquots at -20°C, protected from light[1]. The final concentration of DMSO in the cell culture medium should not exceed 0.5%[1].

Protocol 2: General Application of CHIR99021 in Organoid Culture

This protocol provides a general workflow for using CHIR99021 in an organoid culture experiment. The specific concentration and duration of treatment will need to be optimized for the specific organoid type and experimental goals.



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Diagram 2: General Experimental Workflow for CHIR99021 Application.

Procedure:

- Thaw CHIR99021: Thaw an aliquot of the 10 mM CHIR99021 stock solution at 37°C as needed[1].
- Prepare Medium: Pre-warm the appropriate basal medium for your organoid culture to 37°C.
- Add CHIR99021: Add the CHIR99021 stock solution to the pre-warmed medium to achieve the desired final concentration. For example, to make a 3 μ M solution, add 3 μ L of the 10 mM stock to 10 mL of medium. Mix well by gentle inversion.
 - Commonly used concentrations range from 0.1 μ M to 15 μ M, depending on the application and organoid type[1].
- Culture: Add the CHIR99021-supplemented medium to the organoid cultures. For example, for intestinal organoids, CHIR99021 can be added during the initial seeding phase and maintained during culture[8][16]. For cerebral organoids, it may be added from day 14 onwards to influence neuronal differentiation[11][12].
- Media Changes: Replace the medium with fresh CHIR99021-supplemented medium every 2-4 days, according to the specific protocol for your organoid type[16].
- Analysis: At the desired time points, harvest the organoids for analysis of size, morphology, and expression of relevant markers.

Protocol 3: Example Application in Intestinal Organoid Culture

This is an example protocol for the culture of mouse intestinal organoids, adapted from established methods[8].

Materials:

- Isolated intestinal crypts
- Matrigel, growth factor reduced

- Advanced DMEM/F12 medium
- Recombinant Murine EGF (50 ng/mL)
- Recombinant Murine Noggin (100 ng/mL)
- Recombinant Human R-Spondin 1 (500 ng/mL)
- CHIR99021 (3 μ M)
- Valproic Acid (1 mM) (optional, for enhanced self-renewal)[8]
- Y-27632 (10 μ M) (for initial seeding)

Procedure:

- Prepare the intestinal organoid culture medium by supplementing Advanced DMEM/F12 with EGF, Noggin, R-Spondin 1, CHIR99021, and Valproic Acid (if used)[8].
- Resuspend isolated intestinal crypts in Matrigel on ice.
- Plate 50 μ L domes of the Matrigel-crypt suspension into a pre-warmed 24-well plate.
- Incubate at 37°C for 10-15 minutes to allow the Matrigel to polymerize.
- Overlay each dome with 500 μ L of the prepared organoid culture medium, supplemented with Y-27632 for the first two days to improve cell survival.
- Change the medium every 2-3 days with fresh medium containing all supplements (excluding Y-27632 after the initial phase).
- Organoids can be passaged every 7-10 days.

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References

- 1. reprocell.com [reprocell.com]
- 2. agscientific.com [agscientific.com]
- 3. stemcell.com [stemcell.com]
- 4. agscientific.com [agscientific.com]
- 5. yeasenbio.com [yeasenbio.com]
- 6. GSK3 β inhibitor CHIR 99021 modulates cerebral organoid development through dose-dependent regulation of apoptosis, proliferation, differentiation and migration | PLOS One [journals.plos.org]
- 7. researchgate.net [researchgate.net]
- 8. Niche-independent high-purity cultures of Lgr5+ intestinal stem cells and their progeny - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Frontiers | A Highly Selective GSK-3 β Inhibitor CHIR99021 Promotes Osteogenesis by Activating Canonical and Autophagy-Mediated Wnt Signaling [frontiersin.org]
- 10. GSK3 β inhibitor CHIR 99021 modulates cerebral organoid development through dose-dependent regulation of apoptosis, proliferation, differentiation and migration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. GSK3 β inhibitor CHIR 99021 modulates cerebral organoid development through dose-dependent regulation of apoptosis, proliferation, differentiation and migration - PMC [pmc.ncbi.nlm.nih.gov]
- 12. GSK3 β inhibitor CHIR 99021 modulates cerebral organoid development through dose-dependent regulation of apoptosis, proliferation, differentiation and migration | PLOS One [journals.plos.org]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. Generation of Highly Expandable Intestinal Spheroids Composed of Stem Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 16. cincinnatichildrens.org [cincinnatichildrens.org]
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